

Chemical structure and IUPAC name of Tetrachlorofluorescein.

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Compound of Interest

Compound Name: *Tetrachlorofluorescein*

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An In-depth Technical Guide to **Tetrachlorofluorescein** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and applications of **Tetrachlorofluorescein**, a versatile fluorescent dye. The information is tailored for researchers, scientists, and professionals involved in drug development, with a focus on its technical specifications and experimental applications.

Chemical Structure and IUPAC Name

Tetrachlorofluorescein is a halogenated derivative of fluorescein. The addition of four chlorine atoms to the phthalic acid moiety significantly influences its spectral properties and acidity compared to the parent molecule.

IUPAC Name: 4,5,6,7-tetrachloro-3',6'-dihydroxyspiro[2-benzofuran-3,9'-xanthene]-1-one[1]

Synonyms: 3,4,5,6-**Tetrachlorofluorescein**, 4,5,6,7-**Tetrachlorofluorescein**[1]

Chemical Formula: $C_{20}H_8Cl_4O_5$ [1][2][3]

Chemical Structure:

Caption: Chemical structure of **Tetrachlorofluorescein**.

Physicochemical and Spectral Properties

The following tables summarize the key physicochemical and spectral properties of **Tetrachlorofluorescein**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Weight	470.09 g/mol	[3]
Appearance	Pale yellow to amber to green powder	[3]
Melting Point	304 °C (decomposes)	[3]
Solubility	Soluble in organic solvents and water.	[2]

Table 2: Spectral Properties

Solvent	Excitation Max (λ _{ex})	Emission Max (λ _{em})	Quantum Yield (Φ)	Molar Extinction Coefficient (ε)	Reference
Pyridine	468-470 nm	Not specified	Not specified	Not specified	[4]
Generic	521 nm	536 nm	Not specified	Not specified	[5]
PBS	509 nm	Not specified	0.65	65,500 M ⁻¹ cm ⁻¹	[6]
Not specified	519 nm	535 nm	Not specified	Not specified	[7]
Carboxy-derivative	521 nm	542 nm	Not specified	Not specified	[8]

Experimental Protocols

General Synthesis of Tetrachlorofluorescein

This protocol outlines a general method for the synthesis of **tetrachlorofluorescein** via the condensation of tetrachlorophthalic anhydride and resorcinol. This reaction is a variation of the Friedel-Crafts acylation.^[9]

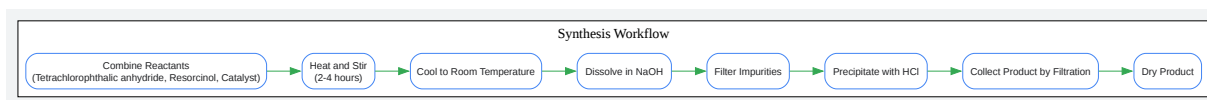
Materials:

- Tetrachlorophthalic anhydride
- Resorcinol
- Zinc chloride (anhydrous) or Methanesulfonic acid
- 1 M Sodium hydroxide (NaOH) solution
- 1 M Hydrochloric acid (HCl) solution
- Deionized water
- Round-bottom flask
- Heating mantle with stirrer
- Filtration apparatus

Procedure:

- In a dry round-bottom flask, combine tetrachlorophthalic anhydride (1.0 equivalent) and resorcinol (2.1 equivalents).
- Add a catalytic amount of anhydrous zinc chloride (approximately 0.5 equivalents) or use methanesulfonic acid as both catalyst and solvent.^[10]
- Heat the mixture with stirring. The reaction mixture will become a thick, dark paste.
- Maintain the temperature and continue stirring for 2-4 hours. Monitor the reaction progress by thin-layer chromatography.

- Allow the reaction mixture to cool to room temperature.
- Carefully dissolve the crude product in 1 M NaOH solution. The solution will turn a deep reddish-brown and exhibit fluorescence.
- Filter the solution to remove any insoluble impurities.
- Slowly add 1 M HCl to the filtrate with stirring to precipitate the **tetrachlorofluorescein**. Continue adding HCl until the solution is acidic (pH ~2-3).
- Collect the precipitate by vacuum filtration and wash thoroughly with deionized water to remove residual salts.
- Dry the purified **tetrachlorofluorescein** product.



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Caption: General workflow for the synthesis of **Tetrachlorofluorescein**.

Application as a Fluorescent pH Indicator

Tetrachlorofluorescein's fluorescence is pH-dependent, making it a useful indicator in chemical analyses.^[3] Under acidic conditions, it appears yellow, while under alkaline conditions, it turns green with strong fluorescence.^[2]

Applications in Research and Drug Development

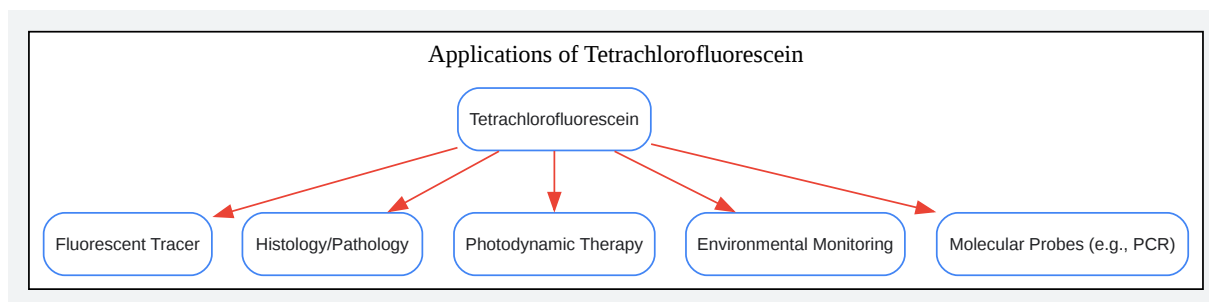
Tetrachlorofluorescein and its derivatives are valuable tools in various scientific fields.

- **Fluorescent Tracers:** Its high stability and strong fluorescence make it an excellent tracer in biological research, such as in fluorescence microscopy and flow cytometry, for visualizing

cellular processes.[3]

- Histology and Pathology: It can be used as a staining agent for tissue samples, aiding in the identification of specific cell types or pathological changes.[3]
- Photodynamic Therapy: There is potential for its use in photodynamic cancer therapy, where it can be activated by light to selectively destroy malignant cells.[3]
- Environmental Monitoring: It is employed to track the dispersion of pollutants in aquatic systems.[3]
- Molecular Probes: Derivatives of **tetrachlorofluorescein**, such as TET, are widely used for labeling PCR probes in molecular biology applications.[7]

The inclusion of chlorine atoms in molecules can be a significant strategy in drug discovery, with over 250 FDA-approved drugs containing chlorine.[11] While **tetrachlorofluorescein** itself is primarily a research tool, its chlorinated structure is of interest in the broader context of developing new therapeutic agents.[11]



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Caption: Key application areas of **Tetrachlorofluorescein**.

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